

Factors affecting the long-term stability of Prisma VLC Dycal restorations

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Compound of Interest

Compound Name: *Prisma VLC Dycal*

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Technical Support Center: Prisma VLC Dycal Restorations

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the factors affecting the long-term stability of **Prisma VLC Dycal** restorations. Here you will find troubleshooting guides and frequently asked questions to address specific issues that may be encountered during experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Prisma VLC Dycal** and what are its primary applications in a research setting?

Prisma VLC Dycal is a one-component, visible light-cured calcium hydroxide base/liner.^{[1][2]} In a research context, it is primarily used for direct and indirect pulp capping experiments and as a protective liner under various dental restorative materials to evaluate their effects on the dental pulp.^{[1][3]} Its composition includes urethane dimethacrylate resin, polymerizable dimethacrylate resins, barium sulfate, and calcium hydroxide.^[4]

Q2: What are the key advantages of **Prisma VLC Dycal** over traditional calcium hydroxide liners?

Prisma VLC Dycal offers several advantages over conventional two-paste calcium hydroxide systems, including:

- **Command Set:** It sets upon light curing, providing control over the working time.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Superior Physical Properties:** It exhibits higher compressive strength and lower solubility compared to traditional calcium hydroxide liners.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Low Water Solubility:** This property makes it less vulnerable to oral fluids and degradation over time.[\[2\]](#)[\[9\]](#)
- **Acid Resistance:** It is minimally affected by phosphoric acid etchants used in bonding procedures.[\[2\]](#)
- **Compatibility:** It does not inhibit the polymerization of acrylic and composite restorative materials.[\[2\]](#)

Q3: What is the expected long-term clinical success rate of **Prisma VLC Dycal**?

A clinical study on young permanent teeth demonstrated a 91% success rate for **Prisma VLC Dycal** when used as a liner after 24 months.[\[10\]](#) Long-term success is dependent on proper application technique and the overall integrity of the final restoration.

Q4: Does **Prisma VLC Dycal** have antibacterial properties?

Studies have shown that the antibacterial effect of resin-modified calcium hydroxide liners like **Prisma VLC Dycal** is limited compared to traditional, chemically cured calcium hydroxide pastes.[\[6\]](#) The resin component may hinder the release of hydroxyl ions, which are responsible for the antibacterial and therapeutic effects.[\[9\]](#)

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Failure of the final restoration (e.g., dislodgement, fracture)	<p>1. Inadequate liner thickness: The liner may be too thick, compromising the support of the overlying restoration. 2. Liner dissolution: Microleakage at the restoration margin can lead to the gradual dissolution of the liner, creating a void. 3. Poor bond strength: The liner may not be adequately bonded to the dentin or the overlying restorative material.</p>	<p>1. Apply Prisma VLC Dycal in a thin layer (≤ 0.5 mm) only to the deepest areas of the cavity preparation.[5][6] 2. Ensure a well-sealed final restoration to prevent microleakage. Consider placing a layer of resin-modified glass ionomer (RMGI) over the Prisma VLC Dycal to act as a barrier.[8] 3. Follow proper bonding protocols for the final restorative material. Ensure the liner surface is clean and dry before applying the bonding agent.</p>
Post-operative sensitivity	<p>1. Incomplete polymerization: Insufficient light curing can leave unreacted monomers that may irritate the pulp. 2. Microleakage: Gaps at the restoration margin can allow oral fluids and bacteria to penetrate, leading to sensitivity.</p>	<p>1. Ensure the curing light is functioning correctly and the light guide is clean.[11] Cure for the manufacturer's recommended time. 2. Verify the integrity of the final restoration's marginal seal.</p>
Discoloration of the restoration	<p>Liner visibility: If the liner is placed too close to the enamel margin or is too thick, its opacity may show through the final restoration.</p>	<p>Apply the liner only to the deep dentin areas, keeping it away from the cavosurface margins.</p>
"Disappearing Dycal" Syndrome	<p>High solubility: Traditional calcium hydroxide liners are known for their high solubility in oral fluids, leading to their</p>	<p>Prisma VLC Dycal has significantly lower water solubility than conventional calcium hydroxide</p>

gradual disappearance under a restoration.

preparations, making this less of a concern.^[2] However, ensuring a hermetic seal of the final restoration is still crucial to prevent any dissolution.^[6]

Data Presentation

Table 1: Physical Properties of **Prisma VLC Dycal** Compared to Other Liner Materials

Property	Prisma VLC Dycal	Traditional Ca(OH) ₂	Resin-Modified Glass Ionomer (RMGI)
Compressive Strength	Higher	Lower ^[5] ^[6]	Higher
Solubility in Water	Very Low ^[2]	High ^[6]	Low
Solubility in Acid	Minimal ^[2]	High	Low
Setting Mechanism	Light Cure ^[1]	Chemical Cure	Chemical/Light Cure
Adhesion to Dentin	Micromechanical	None	Chemical

Table 2: Summary of 24-Month Clinical Trial of VLC-Dycal as a Liner^[10]

Procedure	Number of Teeth	Success Rate
Indirect Pulp Cap (IPC)	Not specified	85%
Direct Pulp Cap (DPC)	Not specified	70%
Complete Caries Removal (CCR)	Not specified	100%
Overall	54	91%

Experimental Protocols

Shear Bond Strength Testing

This protocol outlines the methodology to determine the shear bond strength of a restorative material to **Prisma VLC Dycal**.

- Specimen Preparation:
 - Prepare standardized dentin surfaces from extracted human or bovine teeth.
 - Apply **Prisma VLC Dycal** to the dentin surface in a controlled thickness (e.g., 0.5 mm) and light cure according to the manufacturer's instructions.
 - Place a cylindrical mold (e.g., 2 mm diameter, 2 mm height) onto the cured liner surface.
 - Fill the mold with the restorative material in increments and light cure each increment.
- Storage:
 - Store the bonded specimens in distilled water at 37°C for 24 hours to simulate oral conditions.[\[12\]](#)
- Testing:
 - Mount the specimens in a universal testing machine.
 - Apply a shear force to the base of the restorative cylinder at a constant crosshead speed (e.g., 0.5 mm/min or 1 mm/min) until failure occurs.[\[12\]](#)[\[13\]](#)
 - Record the force at which the bond fails in Newtons (N).
- Calculation:
 - Calculate the shear bond strength in megapascals (MPa) by dividing the failure load (N) by the bonded surface area (mm²).
- Failure Mode Analysis:
 - Examine the debonded surfaces under a stereomicroscope or scanning electron microscope to determine the mode of failure (adhesive, cohesive in the liner, cohesive in the restorative material, or mixed).

Microleakage Testing (Dye Penetration Method)

This protocol describes a common method for assessing the sealing ability of a restoration placed over **Prisma VLC Dycal**.

- Specimen Preparation:
 - Prepare standardized cavities in extracted human teeth.
 - Apply **Prisma VLC Dycal** as a liner to the prepared cavities and light cure.
 - Place the final restoration over the liner according to the manufacturer's instructions.
- Thermocycling:
 - Subject the restored teeth to thermocycling (e.g., 100-500 cycles) in water baths of varying temperatures (e.g., 5°C and 55°C) to simulate temperature changes in the oral cavity.[\[14\]](#)
[\[15\]](#)[\[16\]](#)
- Sealing and Dye Immersion:
 - Seal the root apices with a material like wax or composite.
 - Coat the entire tooth surface with two layers of nail varnish, leaving a 1-2 mm window around the restoration margins.[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - Immerse the teeth in a dye solution (e.g., 0.5% basic fuchsin or 2% methylene blue) for 24 hours.[\[14\]](#)[\[15\]](#)[\[16\]](#)
- Sectioning and Evaluation:
 - Rinse the teeth and section them longitudinally through the center of the restoration.
 - Examine the sections under a stereomicroscope at a specified magnification (e.g., 20x or 40x).[\[15\]](#)[\[16\]](#)
 - Score the extent of dye penetration along the tooth-restoration interface using a standardized scoring system (e.g., 0 = no penetration, 1 = penetration up to one-third of

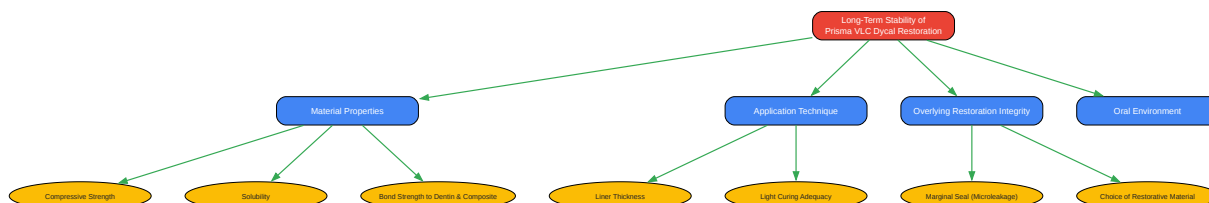
the cavity depth, etc.).^[14]

Visualizations



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Caption: Workflow for Shear Bond Strength Testing.



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Caption: Key Factors Influencing Restoration Stability.

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